# 2'-Fluoro-5'-iodoacetophenone proper disposal procedures

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2'-Fluoro-5'-iodoacetophenone* |
| *CAS No.:* | *1159512-66-9* |
| *Cat. No.:* | *B1440333* |

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Topic: **2'-Fluoro-5'-iodoacetophenone** Proper Disposal Procedures CAS Number: 914225-70-0 Formula: $C_8H_6FIO$[1][2]

## Part 1: Immediate Safety & Identification Protocol

STOP AND VERIFY: Before handling waste, confirm the identity of the substance. **2'-Fluoro-5'-iodoacetophenone** is a halogenated aromatic ketone.[1][2] It is frequently confused with other fluorinated acetophenone isomers (e.g., 2'-Fluoroacetophenone, CAS 445-27-2) or iodinated analogs.[1][2] Verification of the substitution pattern (2-Fluoro, 5-Iodo) is critical for synthesis purity, though disposal routes for the class remain similar.[1][2]

## Hazard Profile (GHS Classification)

- Signal Word: Warning
- H315: Causes skin irritation.[2][3][4][5][6]
- H319: Causes serious eye irritation.[2][3][4][5][6]

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- H335: May cause respiratory irritation.[2][3][4][5][7]
- Physical State: Typically a liquid or low-melting solid (Density ~1.79 g/cm³).[2][8]
- Flash Point: ~116°C (Combustible, Class IIIB).[2] Note: While not a D001 Ignitable waste (<60°C), it is combustible.[1]

# Part 2: The Disposal Logic (Causality & Rationale)

As a Senior Application Scientist, I advise against treating this merely as "organic waste." The presence of two distinct halogens—Fluorine and Iodine—dictates the disposal pathway.[2]

- The Fluorine Factor (Acid Gas Generation): Upon incineration, the fluorine atom converts to Hydrogen Fluoride (HF).[2] Standard municipal incinerators cannot handle high loads of HF due to its corrosive nature and toxicity.[2] This waste must go to a facility with wet scrubbers designed to neutralize acid gases.[2]
- The Iodine Factor (Heavy Atom Volatility): Iodine is the heaviest non-radioactive halogen.[2] Unlike chlorine or fluorine, iodine can sometimes sublime as elemental iodine (

  ) during incomplete combustion, creating a corrosive purple plume.[2] This requires high-temperature incineration (>1100°C) with specific residence times to ensure complete mineralization.[2]
- Segregation Economics: Mixing this halogenated compound with non-halogenated solvents (e.g., Acetone, Ethanol) contaminates the entire volume.[2] Non-halogenated waste is often used as fuel blending (energy recovery), which is cheap.[2] Halogenated waste requires dedicated incineration, which is expensive.[2] Strict segregation saves your lab significant budget.[1][2]

# Part 3: Step-by-Step Disposal Protocol

## Phase 1: Waste Stream Segregation

- Primary Stream: Halogenated Organic Waste.[2]
- Container Compatibility: Use High-Density Polyethylene (HDPE) or Glass (Amber).[2] Avoid metal containers if the waste is acidic or wet, as iodine/fluorine compounds can promote

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corrosion over time.[2]

## Phase 2: Collection & Labeling

Step 1: Quenching (If Reactive):

- Context: If the acetophenone was used in a reaction with strong nucleophiles or oxidizers, ensure the reaction is quenched before bottling.[2]
- Test: Check pH.[1][2] If highly acidic or basic, neutralize to pH 5–9 to prevent container degradation.[2]

Step 2: Transfer:

- Transfer the liquid/solid into the dedicated Halogenated Waste carboy.[2]
- Do not fill >90% capacity to allow for thermal expansion.[1][2]

Step 3: Labeling (Critical):

- Label must explicitly state: "HALOGENATED ORGANIC WASTE."[2]
- List constituents: "**2'-Fluoro-5'-iodoacetophenone**."[1][2][3]
- Add Hazard Tags: Irritant.

## Phase 3: Spill Response Workflow

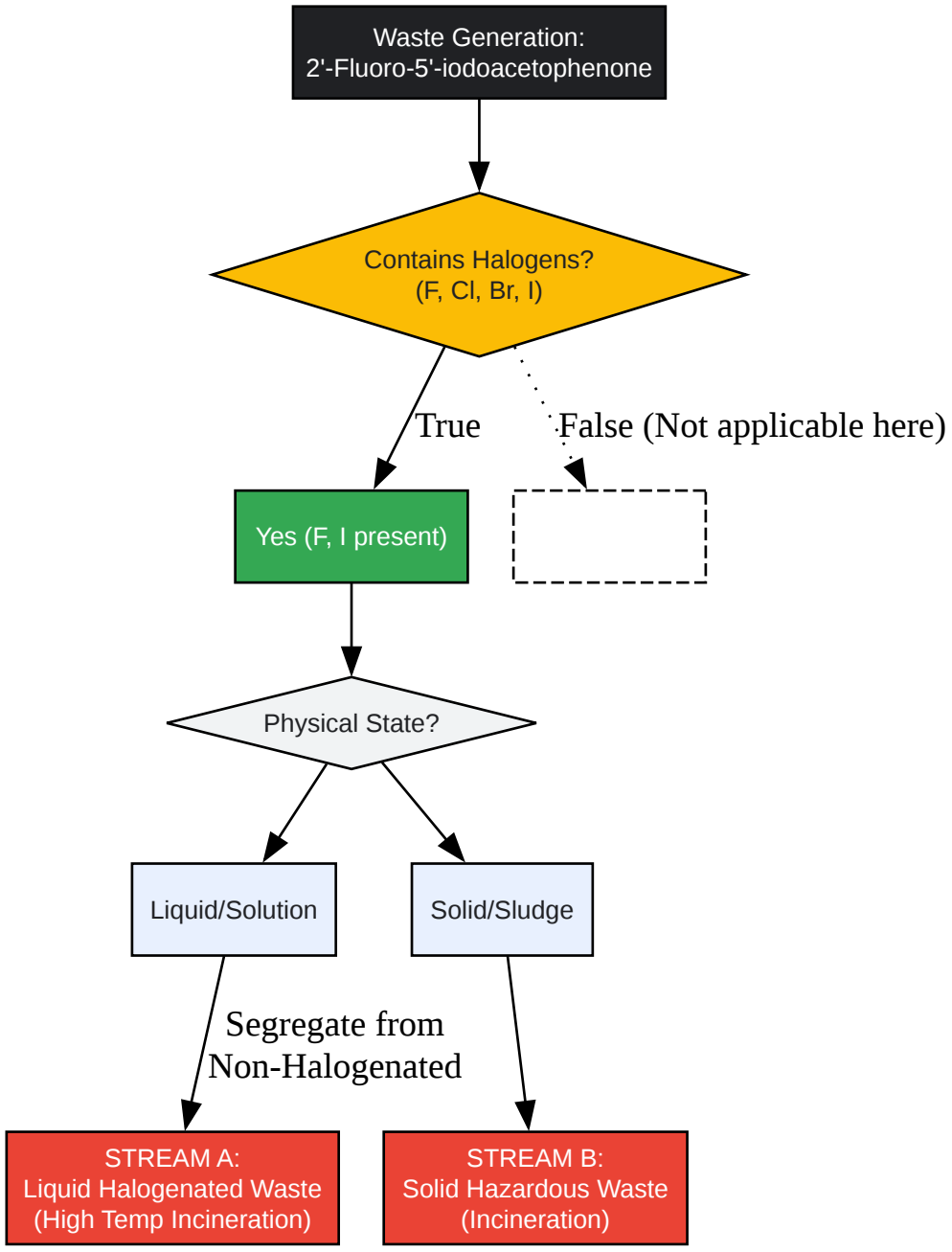
If a spill occurs (<500 mL), follow this self-validating containment procedure:

- Evacuate the immediate bench area (Respiratory irritant risk).[2]
- Don PPE: Nitrile gloves (double gloved recommended), safety goggles, lab coat.[2]
- Absorb: Use a vermiculite or clay-based absorbent.[2] Do not use paper towels alone, as they increase surface area for evaporation.[1][2]
- Clean: Wash surface with soap and water; collect wash water as hazardous waste.[2]

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# Part 4: Visualization (Workflows)

## Figure 1: Waste Segregation Decision Matrix




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Caption: Figure 1. Decision matrix for segregating **2'-Fluoro-5'-iodoacetophenone** to ensure compliance with incineration requirements for halogenated species.

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# Part 5: Regulatory & Technical Data

## Table 1: Physical & Regulatory Properties

| Parameter | Data | Operational Implication |
|---|---|---|
| CAS Number | 914225-70-0 | Use for waste manifesting.[1][2][6] |
| Molecular Weight | 264.04 g/mol | Heavy molecule; verify concentration calculations.[1][2] |
| Boiling Point | ~270°C | Low volatility, but aerosols are respiratory irritants.[1][2] |
| Flash Point | 116°C | Class IIIB Combustible.[1][2] Not RCRA Ignitable (D001).[2] |
| RCRA Code | Not Listed (P/U) | Classify as Halogenated Organic (often D002 if acidic, otherwise non-specific halogenated).[1][2] |
| EPA Waste ID | F002 (if spent solvent mix) | If pure substance: Manage as chemical waste requiring incineration.[1][2] |

# Part 6: References


- U.S. Environmental Protection Agency (EPA). (2024).[2] Hazardous Waste Listings: Solvents and Halogenated Organics. Retrieved from [Link]


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# Sources

- 1. Waste Code [rcrainfo.epa.gov]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. synquestlabs.com [synquestlabs.com]
- 8. 5'-fluoro-2'-Iodoacetophenone CAS 914225-70-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]

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